

LND 796 (Doramapimod/BIRB 796): Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Lnd 796

Cat. No.: B1674978

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For researchers, scientists, and drug development professionals, precise preparation and storage of investigational compounds are paramount to ensure experimental reproducibility and the integrity of results. This document provides detailed application notes and protocols for **LND 796**, also known as Doramapimod or BIRB 796, a potent and selective p38 MAPK inhibitor.

Introduction

LND 796 (Doramapimod/BIRB 796) is a cell-permeable, small molecule inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2][3][4] It binds to a unique allosteric site on the p38 kinase, leading to a slow-binding but high-affinity inhibition. The p38 MAPK pathway is a key signaling cascade involved in cellular responses to stress and inflammation, regulating the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α). Due to its role in inflammatory processes, **LND 796** is a valuable tool for research in areas such as immunology, oncology, and neurobiology.

Physicochemical Properties and Solubility

Proper solubilization is critical for the use of **LND 796** in in vitro and in vivo experiments. The compound is hydrophobic and practically insoluble in water. Therefore, organic solvents are required to prepare stock solutions.

Table 1: Solubility of **LND 796** (Doramapimod/BIRB 796)

Solvent	Maximum Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥100 mg/mL (189.52 mM)	May require sonication to fully dissolve. Use fresh, moisture-free DMSO.
Ethanol	~30-50 mg/mL	May require sonication.
Dimethylformamide (DMF)	~25 mg/mL	-

Note: The solubility of **LND 796** may vary slightly between different suppliers and batches. It is always recommended to perform a small-scale solubility test before preparing a large stock solution.

Solution Preparation Protocols

3.1. Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **LND 796** (Doramapimod/BIRB 796) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Equilibrate the **LND 796** vial to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **LND 796** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, use 5.28 mg of **LND 796** (Molecular Weight: 527.66 g/mol).

- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO for every 5.28 mg of **LND 796**.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, briefly sonicate the tube in an ultrasonic bath for 5-10 minutes.
- Once the solution is clear, it is ready for use or storage.

3.2. Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.1\%$).

Protocol for preparing a 10 μ M working solution:

- Perform a serial dilution of the 10 mM stock solution.
- For a final concentration of 10 μ M in 1 mL of cell culture medium, add 1 μ L of the 10 mM stock solution to 999 μ L of the medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to the cells.

Storage and Stability

Proper storage of **LND 796**, both in solid form and in solution, is essential to maintain its activity.

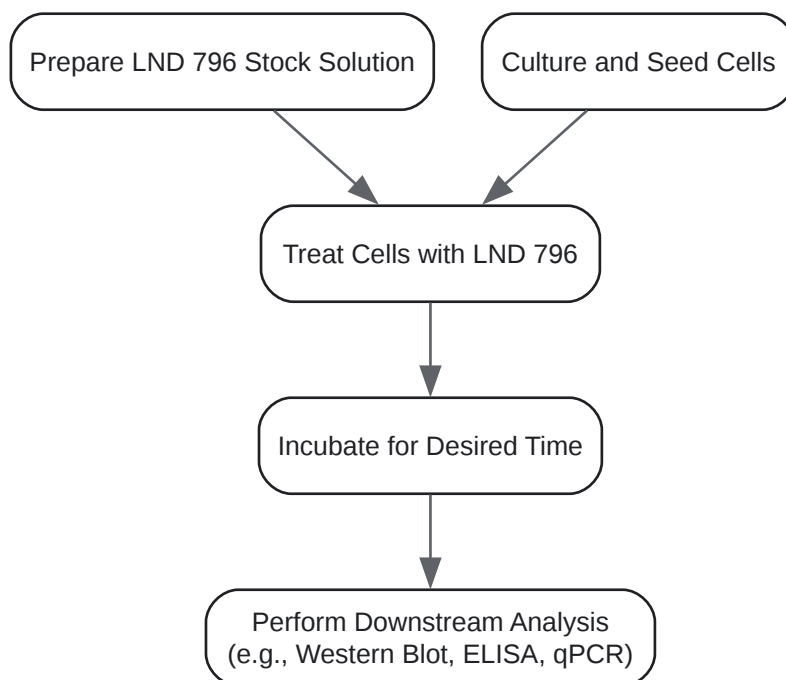
Table 2: Storage and Stability of **LND 796** (Doramapimod/BIRB 796)

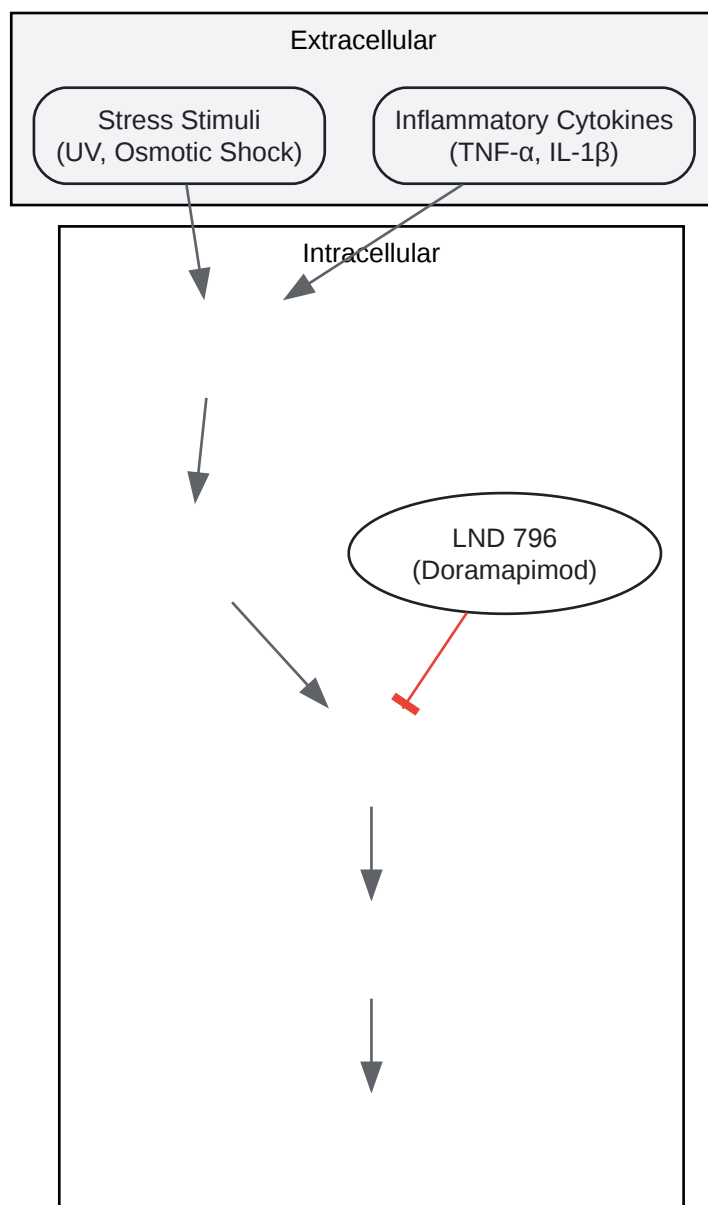
Form	Storage Temperature	Stability	Notes
Solid Powder	-20°C	≥ 4 years	Store under desiccating conditions.
DMSO Stock Solution	-20°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
Ethanol Stock Solution	-20°C	Up to 2 months	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Workflow and Signaling Pathway

5.1. General Experimental Workflow for In Vitro Studies

The following diagram outlines a typical workflow for studying the effects of **LND 796** on cultured cells.





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